

Glyoxylic Acid Monohydrate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Glyoxylic acid monohydrate

Cat. No.: B10799035

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling precautions for **glyoxylic acid monohydrate**. The information is compiled to ensure safe laboratory practices and to mitigate risks associated with the use of this compound in research and development.

Chemical and Physical Properties

Glyoxylic acid monohydrate is a colorless, crystalline solid.^{[1][2]} In aqueous solutions, it exists in equilibrium between its aldehyde form and a geminal diol hydrate.^[2] Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₂ H ₄ O ₄	[1]
Molecular Weight	92.05 g/mol	[3]
Appearance	White to yellowish crystalline powder or solid	[1][4]
Melting Point	48-52 °C	[1][5]
Boiling Point	100 °C (decomposes)	[5]
Flash Point	> 110 °C (> 230 °F)	[6][7]
Solubility	Soluble in water	[6]
pKa	3.18 - 3.32	

Hazard Identification and Classification

Glyoxylic acid monohydrate is classified as a hazardous substance requiring careful handling. The primary hazards are its corrosive nature and potential for causing allergic skin reactions.

GHS Hazard Statements:

- H290: May be corrosive to metals.
- H314 / H315: Causes severe skin burns and irritation.[6][8]
- H317: May cause an allergic skin reaction.[8]
- H318: Causes serious eye damage.[8]

Hazard Classification	Category
Skin Corrosion/Irritation	1B
Serious Eye Damage/Eye Irritation	1
Skin Sensitization	1
Corrosive to Metals	1

Toxicological Data

While extensive toxicological data for **glyoxylic acid monohydrate** is not readily available, the existing information highlights its potential for severe local effects upon contact.

Endpoint	Species	Route	Result	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	3000 mg/kg (for anhydrous glyoxylic acid)	[1]
Serious Eye Damage/Irritation	Rabbit	Eye	Risk of serious damage to eyes (OECD Test Guideline 405)	
Skin Sensitization	Mouse	Skin	May cause allergic skin reaction	

Experimental Protocol: OECD Test Guideline 405 (Acute Eye Irritation/Corrosion)

This test is designed to assess the potential for a substance to cause eye irritation or corrosion. While the specific protocol for the **glyoxylic acid monohydrate** study is not detailed in the available literature, the general methodology involves:

- Animal Model: Typically, the albino rabbit is used.

- Procedure: A specified amount of the test substance is applied to one eye of the animal. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at specific intervals after application (e.g., 1, 24, 48, and 72 hours).
- Scoring: The severity of the observed lesions is scored according to a standardized system.
- Classification: Based on the persistence and severity of the scores, the substance is classified for its eye irritation or corrosion potential.

Handling and Storage Precautions

Proper handling and storage are critical to minimize exposure and maintain the integrity of **glyoxylic acid monohydrate**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[6]
- Ensure that eyewash stations and safety showers are readily accessible.[6]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[8]
- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber) and wear a lab coat or other protective clothing to prevent skin contact.[8]
- Respiratory Protection: If dust is generated, a NIOSH/MSHA-approved respirator with appropriate cartridges should be used.[6][7]

Storage

- Store in a tightly closed, corrosion-resistant container in a cool, dry, and well-ventilated area.
[1][8]

- Keep away from incompatible materials such as bases, metals, and strong oxidizing agents.
[1]
- The material is hygroscopic and should be stored under an inert atmosphere if possible.[6][7]

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][8]
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[1][8]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][8]

- **Specific Hazards:** The substance is combustible and can form explosive mixtures with air upon intense heating.^[1] Thermal decomposition can release irritating and toxic gases such as carbon monoxide and carbon dioxide.^{[6][8]}
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full protective gear.^{[6][8]}

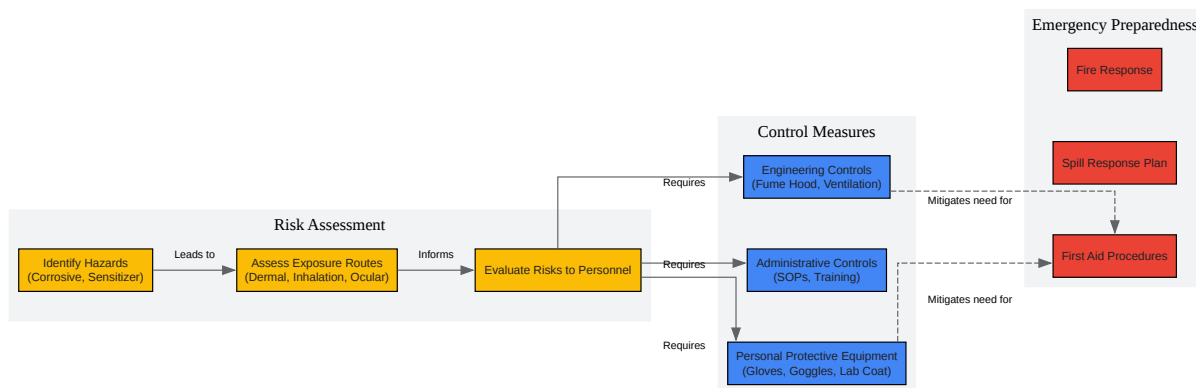
Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Avoid contact with skin, eyes, and clothing. Do not breathe dust.^{[6][8]}
- **Environmental Precautions:** Prevent the product from entering drains or waterways.^{[6][8]}
- **Containment and Cleanup:** Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable container for disposal.^{[6][7]}

Disposal Considerations

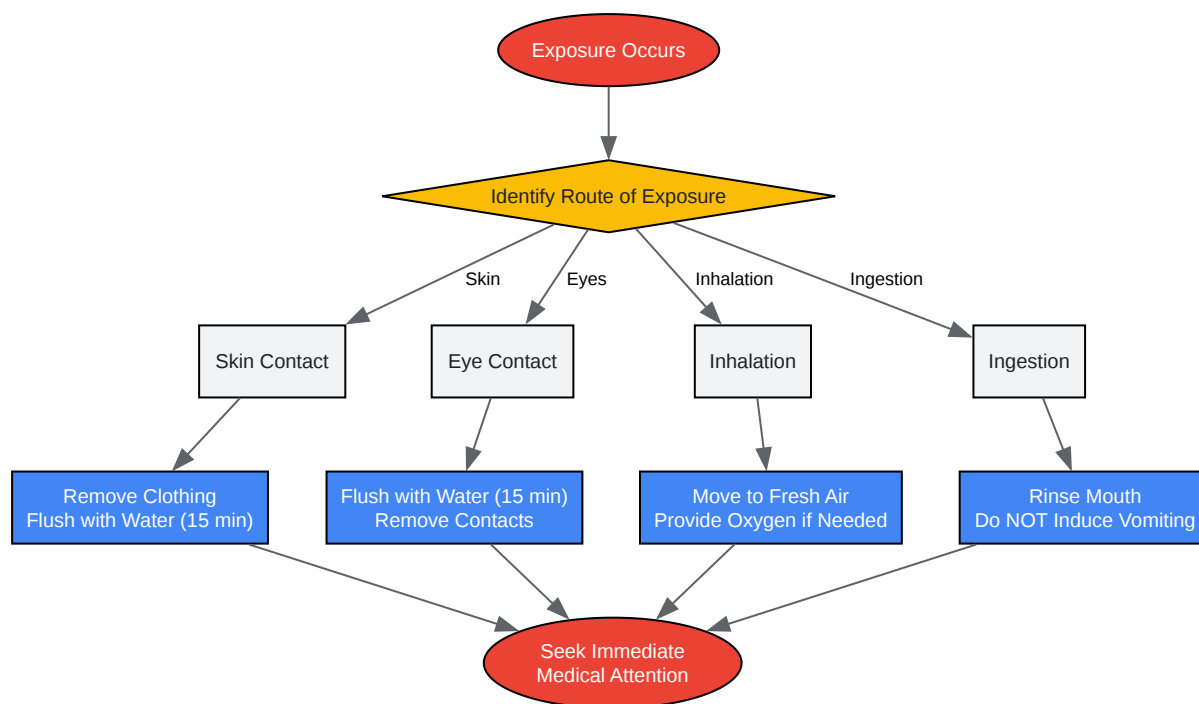
Dispose of **glyoxylic acid monohydrate** and its containers in accordance with local, regional, and national regulations.^[6] Do not mix with other waste.

Visual logical Relationships



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Caption: Risk assessment and control measures workflow.



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Caption: First aid decision tree for exposure.

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